

Bioresmethrin: Application Notes on Properties, Toxicity, and Metabolism

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Compound Focus: Bioresmethrin

CAS No.: 28434-01-7

Cat. No.: S521289

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Chemical Identity and Properties

Bioresmethrin is a broad-spectrum synthetic pyrethroid insecticide. It is one of the four stereoisomers of resmethrin, specifically the **(1R, trans)-isomer**, which is known for its high biological activity [1] [2]. Its primary mode of action is as a sodium channel modulator, acting on the nervous system of insects upon contact [2].

Table 1: Physicochemical Properties of **Bioresmethrin**

Property	Value	Description/Significance
Chemical Formula	C ₂₂ H ₂₆ O ₃ [2]	-
Molecular Mass	338.44 g/mol [2]	-
Physical State	Viscous yellow-brown liquid [2]	May require specific solvents for handling in experiments.
Water Solubility	0.3 mg/L at 20°C [2]	Very low solubility ; indicates high hydrophobicity.

Property	Value	Description/Significance
Octanol-Water Partition Coefficient (Log P)	4.7 [2]	High ; suggests potential for bioaccumulation.
Vapour Pressure	18.6 mPa at 20°C [2]	Moderately volatile ; inhalation and drift are potential exposure concerns.

Toxicity Data Summary

Available toxicological data indicates that **bioresmethrin** has a relatively low mammalian oral toxicity but is highly toxic to fish and aquatic invertebrates [2]. Notably, its isomer, cismethrin (the 1R,cis isomer), is significantly more toxic to mammals [1].

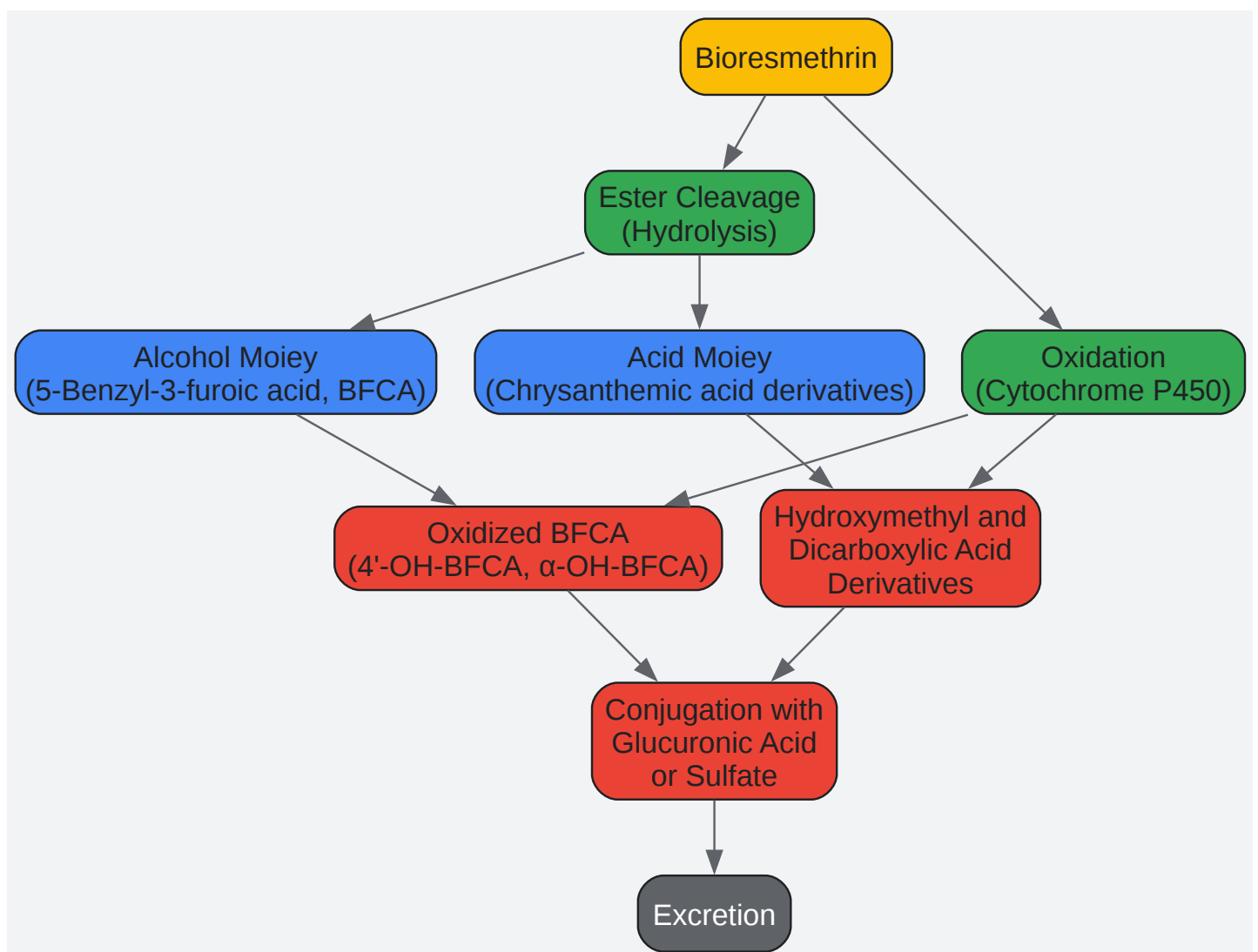
Table 2: Summary of Toxicity Data for **Bioresmethrin** and Related Compounds

Organism / Context	Effect / Endpoint	Value / Observation	Notes
Mammals (general)	Acute Oral Toxicity	Low [2]	The (1R)- <i>trans</i> isomer is less toxic than the (1R)- <i>cis</i> isomer (cismethrin) [1].
Mice/Rats	Neurotoxic Effects	Not measurable via intraperitoneal or intracerebral injection [1]	Contrasts with cismethrin, which induces tremors [1].
Fish & Aquatic Invertebrates	Acute Toxicity	Highly toxic [2]	Requires careful environmental management.
Honeybees	Contact/Oral Toxicity	High ($\leq 2 \mu\text{g}/\text{bee}$) [2]	Poses a risk to pollinators.
Human Health	Respiratory Effects	Potential respiratory irritant [2]	Use adequate ventilation and personal protective equipment (PPE).

Metabolic Pathways and Kinetics

Understanding the absorption, distribution, metabolism, and excretion (ADME) of **bioresmethrin** is crucial for interpreting toxicity data. The metabolism of resmethrin isomers, including **bioresmethrin**, has been studied in rats [1].

The metabolic fate of **bioresmethrin** involves several key pathways, primarily leading to detoxification and rapid elimination [1]. The following diagram illustrates the major metabolic transformations.



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Key Enzymes Involved:

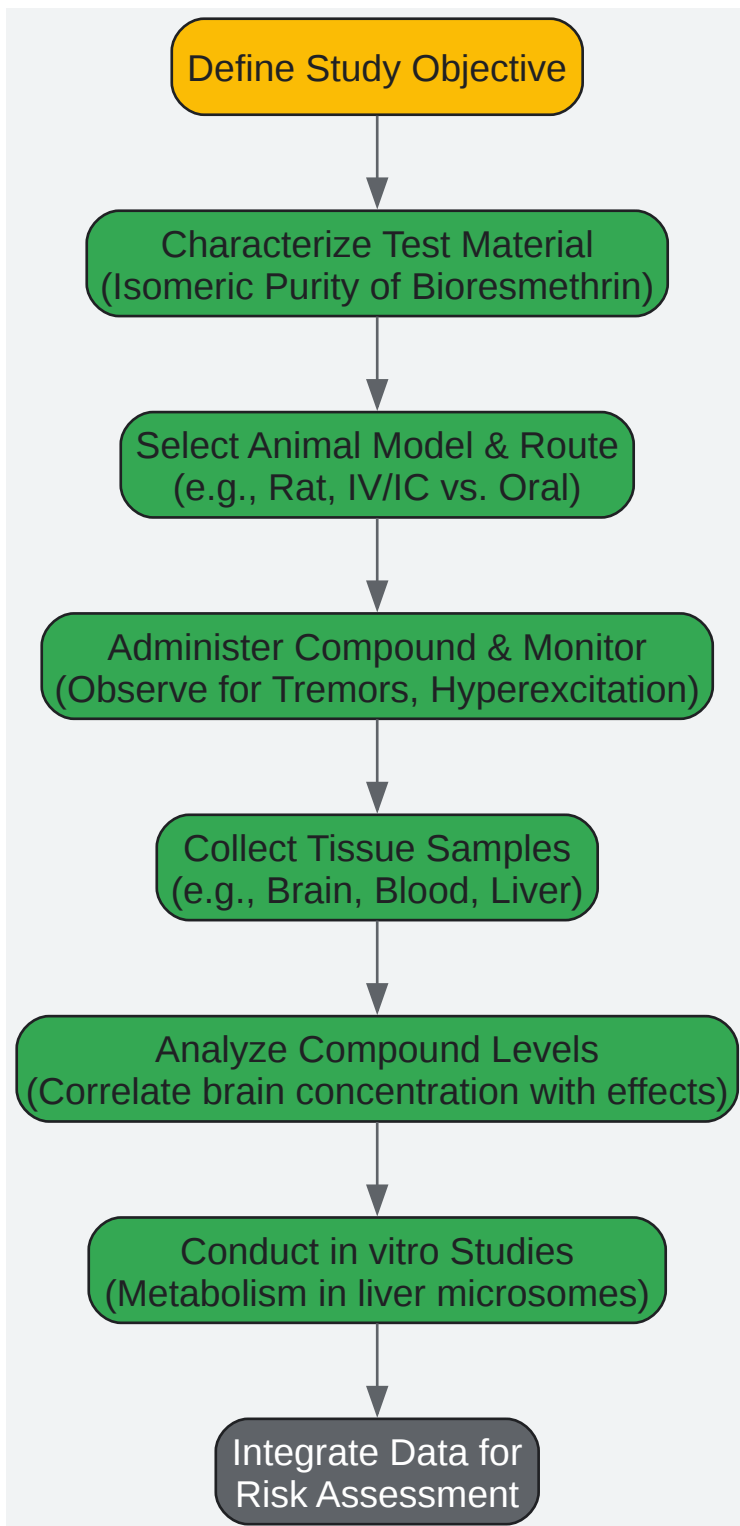
- **Hydrolysis:** **Bioresmethrin** is a specific substrate for human carboxylesterase 1 (CE1) [1].
- **Oxidation:** Resmethrin is metabolized by several cytochrome P450 enzymes, including rat CYP1A1, 2C6, 2C11, and 3A1, and human CYP2C8, 2C9, and 2C19 [1].

Considerations for Experimental Design

While explicit protocols were not found, the literature provides critical considerations for designing toxicity studies.

- **Isomer Specificity:** The toxicity of pyrethroids is highly dependent on their stereochemistry [1] [3]. Ensure the test material is well-characterized. Using **bioresmethrin** with high isomeric purity is essential for reproducible results.
- **Species and Strain Selection:** Metabolic capabilities vary. For example, cats are highly sensitive to pyrethroids due to a deficiency in glucuronoconjugation enzymes [1]. Rodent strain and species differences in liver enzymes can also impact outcomes.
- **Route of Administration:** The observed toxicity can vary significantly with the route of exposure. Intravenous (IV) or intracerebral (IC) administration can reveal the intrinsic neurotoxicity of a compound by bypassing first-pass metabolism, which often rapidly detoxifies pyrethroids like **bioresmethrin** [1] [4].
- **Biomarker Measurement:** In neurotoxicity studies, measuring brain concentrations of the compound, as done with cismethrin [4], can provide a more accurate correlation with observed effects than administered dose alone.

The following workflow outlines a generalized approach for determining the neurotoxic potential of **bioresmethrin** in a rodent model, based on the cited methodologies.



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Gaps in Current Search Results and Recommended Next Steps

The available search results do not contain detailed OECD or EPA standard operating procedures (SOPs) for LD50 determination.

To acquire the specific protocols you need, I recommend:

- **Consulting Standardized Guidelines:** Directly access guidelines from the **OECD (e.g., Test No. 401, 425)** or the **US EPA OPPTS Harmonized Test Guidelines**.
- **Searching Regulatory Databases:** Look for detailed study summaries in the **US EPA's ECOTOX Knowledgebase** or similar regulatory dossiers.
- **Reviewing Primary Literature:** Search scientific databases like PubMed and Scopus using specific keywords such as "resmethrin acute oral toxicity OECD protocol" or "**bioresmethrin** LD50 study design".

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References

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